

# An In-depth Technical Guide to 3,4-Diethylhexane

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## Compound of Interest

Compound Name: 3,4-Diethylhexane

Cat. No.: B099930

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## Abstract

This technical guide provides a comprehensive overview of **3,4-diethylhexane**, a branched-chain alkane. The document covers its fundamental chemical and physical properties, detailed protocols for its chemical synthesis, and an analysis of its spectroscopic signatures. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, logical and experimental workflows are illustrated using Graphviz diagrams to provide a clear visual representation of key processes. This guide is intended to serve as a core reference for professionals in chemical research and development.

## Core Chemical Identity and Properties

**3,4-Diethylhexane** is a saturated hydrocarbon and a structural isomer of decane.<sup>[1]</sup> Its structure consists of a six-carbon hexane backbone with ethyl groups substituted at the third and fourth carbon positions.<sup>[2]</sup> This branching influences its physical properties, such as boiling and melting points, when compared to its straight-chain counterpart, n-decane.<sup>[1]</sup>

## Chemical Identifiers

Identifier	Value
IUPAC Name	3,4-diethylhexane[1][3]
CAS Number	19398-77-7[3][4]
Molecular Formula	C <sub>10</sub> H <sub>22</sub> [4][5][6]
Molecular Weight	142.28 g/mol [3][5][6]
SMILES	CCC(CC)C(CC)CC[3][5]
InChI Key	VBZCRMTUDYIWIH-UHFFFAOYSA-N[3][4][5]

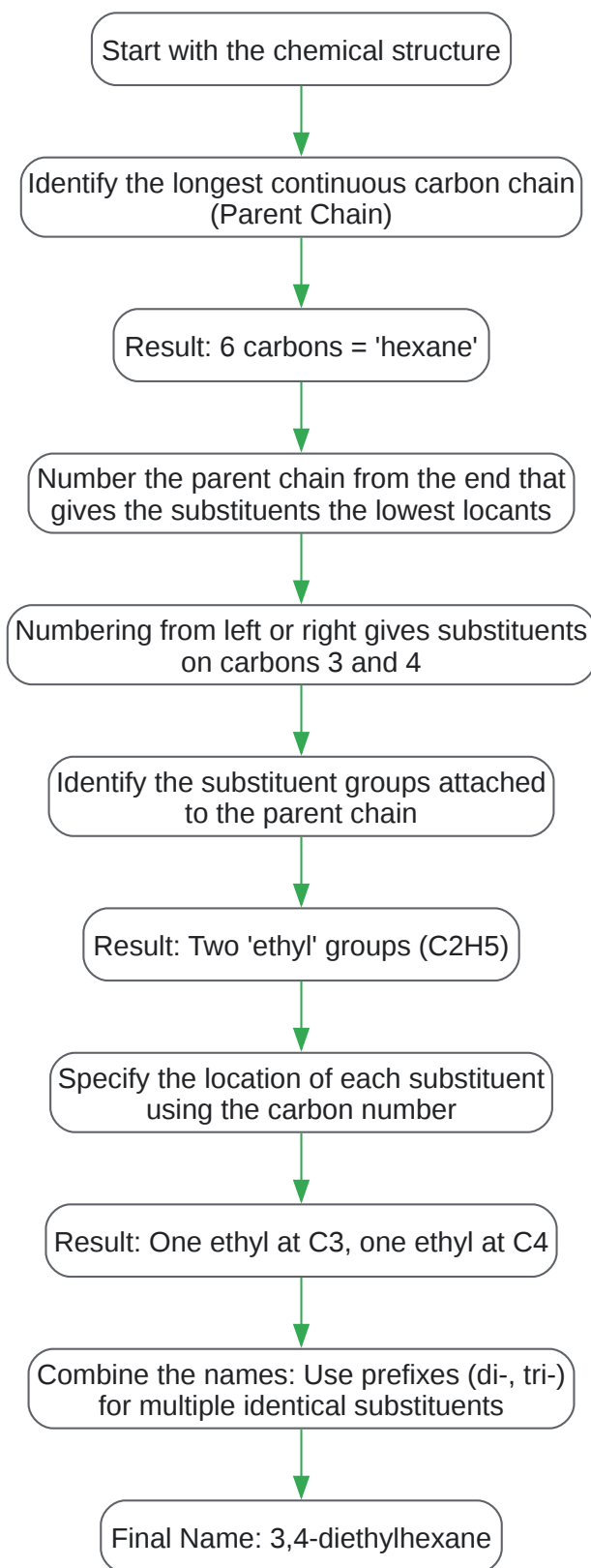
## Physical and Chemical Properties

The physicochemical properties of **3,4-diethylhexane** are summarized below. These properties are critical for its application in various industrial and laboratory settings, including its use as a solvent or a component in fuel and lubricants.[6]

Property	Value
Melting Point	-53.99 °C[6][7]
Boiling Point	162 °C[6][7]
Density	0.75 g/cm <sup>3</sup> [6][7]
Refractive Index	1.4190 - 1.4210[6][7]
Vapor Pressure	2.81 mmHg at 25°C[6]
Flash Point	85.8 °C[6]
Appearance	Colorless liquid[6][7]

## IUPAC Nomenclature Logic

The systematic name '**3,4-diethylhexane**' is derived following the IUPAC rules for naming organic compounds. The process involves identifying the longest continuous carbon chain, numbering it to give the substituents the lowest possible locants, and naming the substituents.



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Caption: Logical workflow for deriving the IUPAC name **3,4-diethylhexane**.

# Synthesis of 3,4-Diethylhexane

While several synthetic routes can produce branched alkanes, specific high-yield protocols for **3,4-diethylhexane** are not extensively documented. However, its synthesis can be reliably achieved through established organometallic reactions. Below are detailed protocols for two such methods.

## Method 1: Synthesis via Wurtz Reaction

The Wurtz reaction is a coupling method where two alkyl halides react with sodium metal to form a higher alkane.<sup>[8]</sup> For **3,4-diethylhexane**, this involves the dimerization of a 3-halopentane.

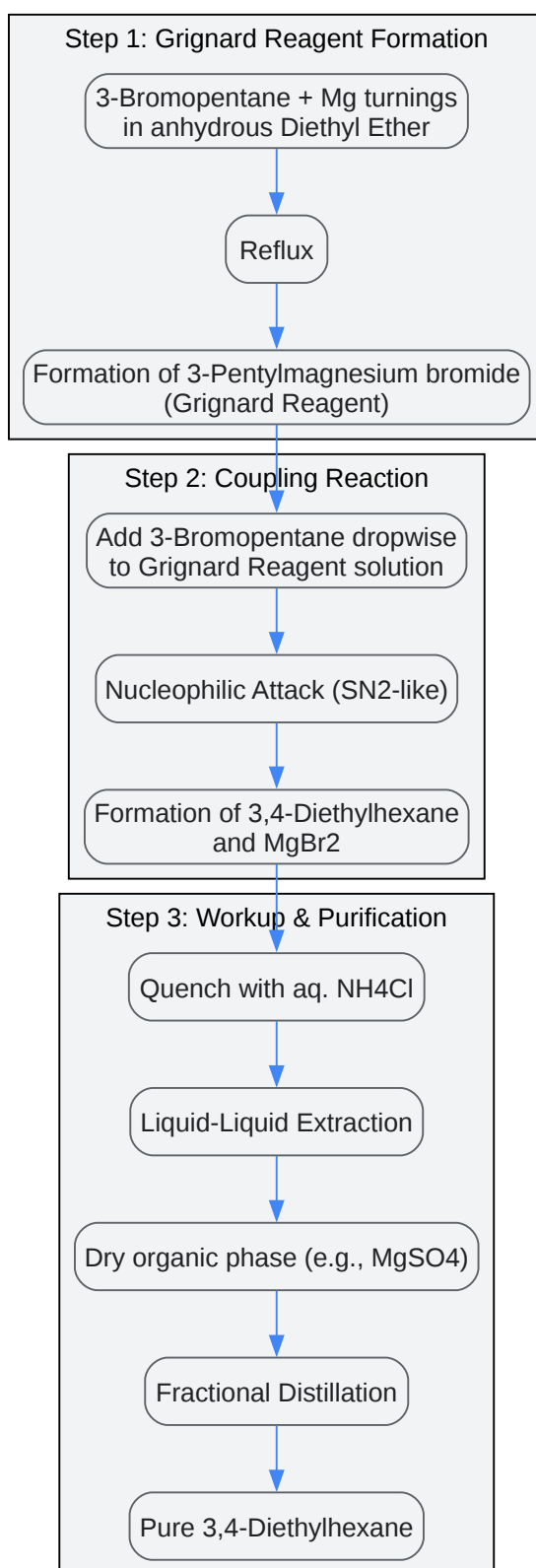
Experimental Protocol:

- **Apparatus Setup:** Assemble a 250 mL three-necked round-bottom flask equipped with a reflux condenser, a mechanical stirrer, and a dropping funnel. Ensure all glassware is flame-dried and the system is maintained under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Preparation:** Place sodium metal (4.6 g, 0.2 mol), cut into small pieces, into the flask containing 100 mL of anhydrous diethyl ether.
- **Reaction Initiation:** Add a solution of 3-bromopentane (30.2 g, 0.2 mol) in 50 mL of anhydrous diethyl ether to the dropping funnel. Add a small amount (approx. 2 mL) of the 3-bromopentane solution to the flask to initiate the reaction. The start of the reaction is indicated by the solution turning cloudy.
- **Reaction Execution:** Once initiated, add the remaining 3-bromopentane solution dropwise over 1 hour while stirring vigorously. The heat generated should be sufficient to maintain a gentle reflux of the ether.
- **Completion and Workup:** After the addition is complete, continue to stir and reflux the mixture for an additional 2 hours to ensure the reaction goes to completion.
- **Quenching:** Cool the reaction mixture in an ice bath. Cautiously add ethanol dropwise to decompose any unreacted sodium, followed by the slow addition of distilled water.

- Extraction: Transfer the mixture to a separatory funnel. Separate the ether layer. Wash the organic layer sequentially with 50 mL of water, 50 mL of 5% HCl, and finally 50 mL of brine.
- Drying and Purification: Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ). Filter the solution and remove the diethyl ether by rotary evaporation. The crude product is then purified by fractional distillation to yield **3,4-diethylhexane**.

## Method 2: Synthesis via Grignard Reagent Coupling

This method involves the formation of a Grignard reagent from 3-halopentane, which then acts as a nucleophile to attack another molecule of 3-halopentane. This is a versatile method for forming C-C bonds.<sup>[9]</sup>



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Caption: Experimental workflow for the synthesis of **3,4-diethylhexane** via Grignard coupling.

### Experimental Protocol:

- **Apparatus Setup:** Use the same flame-dried, inert-atmosphere setup as described for the Wurtz reaction.
- **Grignard Reagent Formation:** Place magnesium turnings (2.9 g, 0.12 mol) in the flask with 50 mL of anhydrous diethyl ether. Add a solution of 3-bromopentane (15.1 g, 0.1 mol) in 40 mL of anhydrous diethyl ether to the dropping funnel. Add a small portion of the bromide solution to initiate the reaction (a crystal of iodine can be added if initiation is slow). Once started, add the remaining solution dropwise to maintain a steady reflux. After addition, reflux for another 30 minutes to ensure complete formation of 3-pentylmagnesium bromide.
- **Coupling Reaction:** Cool the freshly prepared Grignard reagent to 0 °C in an ice bath. Prepare a separate solution of 3-bromopentane (15.1 g, 0.1 mol) in 40 mL of anhydrous diethyl ether and add it to the dropping funnel. Add this solution dropwise to the stirred Grignard reagent over 1 hour.
- **Completion and Workup:** After the addition, allow the mixture to warm to room temperature and then gently reflux for 2 hours.
- **Quenching and Extraction:** Cool the flask in an ice bath and slowly add 50 mL of saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution to quench the reaction. Transfer the mixture to a separatory funnel, separate the ether layer, and extract the aqueous layer with an additional 20 mL of diethyl ether.
- **Washing and Drying:** Combine the organic layers and wash with 50 mL of water, followed by 50 mL of brine. Dry the solution over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>).
- **Purification:** Filter the drying agent and remove the solvent via rotary evaporation. Purify the resulting crude liquid by fractional distillation to obtain pure **3,4-diethylhexane**.

## Spectroscopic and Analytical Data

Characterization of **3,4-diethylhexane** relies on standard analytical techniques, including mass spectrometry and NMR.

## Spectroscopic Data Summary

Technique	Expected Data / Observations
Mass Spec. (EI)	Molecular Ion ( $M^+$ ): $m/z$ 142. Key Fragments: $m/z$ 113 ( $[M-C_2H_5]^+$ ), 85 ( $[M-C_4H_9]^+$ ), 71, 57, 43, 29. The top peak is often observed at $m/z$ 70. <a href="#">[1]</a>
$^1H$ NMR	Complex overlapping signals in the alkane region (approx. 0.8-1.4 ppm). Expected signals would include a triplet for the methyl protons ( $-CH_3$ ) and multiplets for the methylene ( $-CH_2-$ ) and methine ( $-CH-$ ) protons. <a href="#">[10]</a>
$^{13}C$ NMR	Expected signals for the four unique carbon environments: one for the methyl carbons, two for the non-equivalent methylene carbons, and one for the methine carbons.
GC Retention Index	Kovats Retention Index (Standard non-polar column): ~937 - 954 <a href="#">[1]</a>

## Applications and Safety

### Industrial and Research Applications

- Chemical Intermediate: Used as a starting material or intermediate for the synthesis of other organic compounds.[\[6\]](#)
- Fuel Component: Its properties as a branched alkane make it a potential component in fuel formulations, such as gasoline.[\[6\]](#)
- Lubricant Base Oil: Can be used in the production of lubricants.[\[6\]](#)
- Solvent: Functions as a nonpolar solvent in various industrial processes.[\[6\]](#)

### Safety and Handling

- Hazards: **3,4-Diethylhexane** is a flammable liquid and vapor. It may be fatal if swallowed and enters the airways (aspiration hazard).[\[3\]](#)



- **Handling:** Handle with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work in a well-ventilated area or a chemical fume hood. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.

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